

In-Depth Technical Guide to the Physicochemical Properties of Clopyralid-olamine

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Compound of Interest

Compound Name: Clopyralid-olamine

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Introduction

Clopyralid-olamine is a selective, systemic herbicide used for the control of broadleaf weeds. It belongs to the pyridine carboxylic acid class of herbicides and functions as a synthetic auxin, mimicking the plant growth hormone indole-3-acetic acid (IAA). This guide provides a comprehensive overview of the core physicochemical properties of **Clopyralid-olamine**, detailed experimental protocols for their determination, and a visualization of its mechanism of action.

Core Physicochemical Properties

The physicochemical properties of a substance are critical in determining its environmental fate, bioavailability, and toxicological profile. The data for **Clopyralid-olamine**, along with its parent acid Clopyralid, are summarized below. It is important to note that while some properties are reported for the olamine salt, others are more readily available for the parent acid. The formation of the olamine salt generally increases water solubility and may alter other properties such as melting point, vapor pressure, pKa, and the octanol-water partition coefficient.

Data Presentation: Physicochemical Properties of **Clopyralid-olamine** and Clopyralid

Property	Clopyralid-olamine	Clopyralid (Parent Acid)
Chemical Structure	3,6-dichloro-2-pyridinecarboxylic acid, compound with 2-aminoethanol (1:1)	3,6-dichloropicolinic acid
CAS Number	57754-85-5[1]	1702-17-6[2]
Molecular Formula	C8H10Cl2N2O3[1]	C6H3Cl2NO2[2]
Molecular Weight	253.08 g/mol [1][2]	192.00 g/mol [2][3]
Melting Point	Data not available	149.6 °C[4] / 151-152 °C[2][3]
Boiling Point	100 °C (as product)[1] / 323.7 °C at 760 mmHg[5]	Decomposes before boiling[4]
Water Solubility	3.00 x 10 ⁵ mg/L	7.85 x 10 ³ mg/L (distilled water, 20°C)[3]
Vapor Pressure	Data not available	1.36 mPa (20 °C)[4]
pKa	Data not available	2.01 (25 °C)[4]
Octanol-Water Partition Coefficient (log P)	1.72 (XLogP3, predicted)[5]	-2.63 (pH 7, 20 °C)[4]
Flash Point	>79 °C[1] / 100 °C[5]	Not applicable

Experimental Protocols

The determination of physicochemical properties for regulatory purposes, such as under REACH (Registration, Evaluation, Authorisation and Restriction of Chemicals), typically follows standardized methods, such as those published by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for the key experiments cited.

Melting Point/Melting Range (OECD 102)

This method determines the temperature at which a substance transitions from a solid to a liquid state.

- Apparatus: A capillary tube melting point apparatus, either with a liquid bath or a metal block for heating, or a differential scanning calorimeter (DSC).
- Procedure (Capillary Method):
 - A small amount of the finely powdered, dry test substance is packed into a capillary tube.
 - The capillary tube is placed in the heating block of the apparatus.
 - The temperature is raised at a controlled rate.
 - The temperatures at which melting begins and is complete are recorded.
- Procedure (DSC):
 - A small, weighed amount of the sample is placed in a crucible.
 - The sample and a reference crucible are heated at a constant rate.
 - The difference in heat flow to the sample and reference is measured as a function of temperature. The melting point is determined from the resulting thermogram.[\[6\]](#)[\[7\]](#)

Boiling Point (OECD 103)

This method determines the temperature at which the vapor pressure of a liquid equals the atmospheric pressure.

- Apparatus: Ebulliometer, dynamic vapor pressure apparatus, or a distillation setup.
- Procedure (Dynamic Method):
 - The substance is placed in a suitable vessel and the pressure is reduced.
 - The temperature of the substance is gradually increased until boiling is observed.
 - The boiling temperature and the corresponding pressure are recorded. This is repeated at several pressures.

- The normal boiling point is determined by interpolation or extrapolation of the vapor pressure-temperature curve to standard atmospheric pressure (101.325 kPa).[\[8\]](#)[\[9\]](#)[\[10\]](#)

Water Solubility (OECD 105)

This guideline describes two primary methods for determining water solubility: the flask method for solubilities > 10 mg/L and the column elution method for solubilities < 10 mg/L. Given the high solubility of **Clopyralid-olamine**, the flask method is appropriate.

- Apparatus: Shaking flask, constant temperature water bath, analytical balance, and a suitable analytical instrument (e.g., HPLC, GC).
- Procedure (Flask Method):
 - An excess amount of the test substance is added to a flask containing purified water.
 - The flask is agitated in a constant temperature bath (e.g., 20 °C) until equilibrium is reached. A preliminary test can determine the time to reach equilibrium.
 - The solution is centrifuged or filtered to remove undissolved substance.
 - The concentration of the substance in the aqueous solution is determined using a validated analytical method.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Vapor Pressure (OECD 104)

This guideline describes several methods for determining the vapor pressure of a substance. The static method is a common approach.

- Apparatus: A vacuum-tight apparatus consisting of a sample container, a pressure measuring device, and a temperature-controlled housing.
- Procedure (Static Method):
 - A sample of the substance is placed in the sample container.
 - The apparatus is evacuated to remove air.

- The sample is heated to a specified temperature, and the system is allowed to reach equilibrium.
- The vapor pressure is read from the pressure measuring device.
- Measurements are repeated at several temperatures to establish the vapor pressure curve.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Dissociation Constant (pKa) (OECD 112)

This guideline describes methods to determine the dissociation constant of a substance in water, which is a measure of its strength as an acid or base.

- Apparatus: pH meter, temperature-controlled vessel, burette, and analytical equipment if a spectrophotometric or conductometric method is used.
- Procedure (Titration Method):
 - A known amount of the test substance is dissolved in water.
 - The solution is titrated with a standard solution of a strong acid or base.
 - The pH of the solution is measured after each addition of the titrant.
 - The pKa is calculated from the pH values and the corresponding volumes of titrant added, often by determining the pH at the half-equivalence point.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

Octanol-Water Partition Coefficient (log P) (OECD 107)

This method determines the ratio of the concentration of a substance in n-octanol and water at equilibrium, which is an indicator of its lipophilicity.

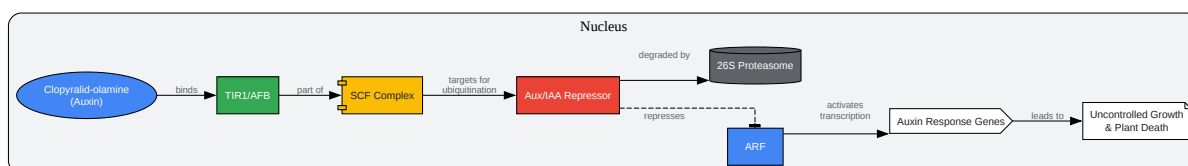
- Apparatus: Centrifuge tubes with stoppers, mechanical shaker, centrifuge, and an analytical instrument to determine the concentration of the substance.
- Procedure (Shake Flask Method):
 - A solution of the test substance in either n-octanol or water is prepared.

- The solution is placed in a centrifuge tube with the other solvent (n-octanol or water).
- The tube is shaken until equilibrium is reached.
- The two phases are separated by centrifugation.
- The concentration of the substance in each phase is determined by a suitable analytical method.
- The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logarithm of P (log P) is then reported.[\[24\]](#)[\[25\]](#)[\[26\]](#)

Mandatory Visualizations

Signaling Pathway

Clopyralid-olamine acts as a synthetic auxin. The canonical auxin signaling pathway involves the perception of auxin by the TIR1/AFB family of F-box proteins, which are components of an SCF (Skp1-Cullin-F-box) E3 ubiquitin ligase complex. In the presence of auxin, TIR1/AFB proteins bind to Aux/IAA transcriptional repressors, leading to their ubiquitination and subsequent degradation by the 26S proteasome. The degradation of Aux/IAA proteins releases the repression of Auxin Response Factors (ARFs), which can then activate the transcription of auxin-responsive genes, leading to various physiological responses, including cell elongation, division, and differentiation, which at herbicidal concentrations, leads to uncontrolled growth and plant death.[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)

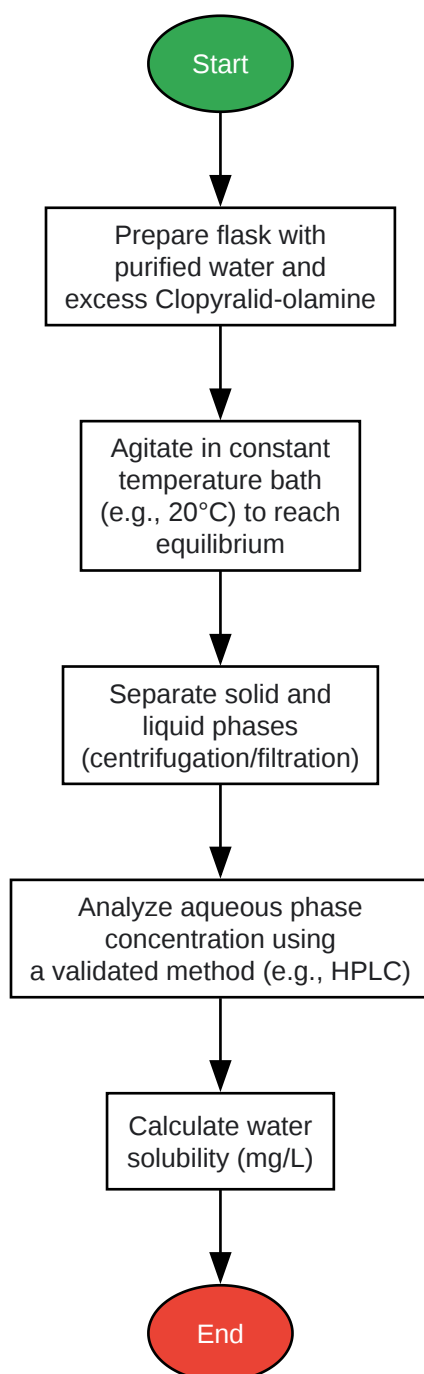


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Caption: Synthetic auxin signaling pathway of **Clopyralid-olamine**.

Experimental Workflow: Water Solubility (Flask Method)

The following diagram illustrates the workflow for determining the water solubility of a highly soluble substance like **Clopyralid-olamine** using the OECD 105 flask method.

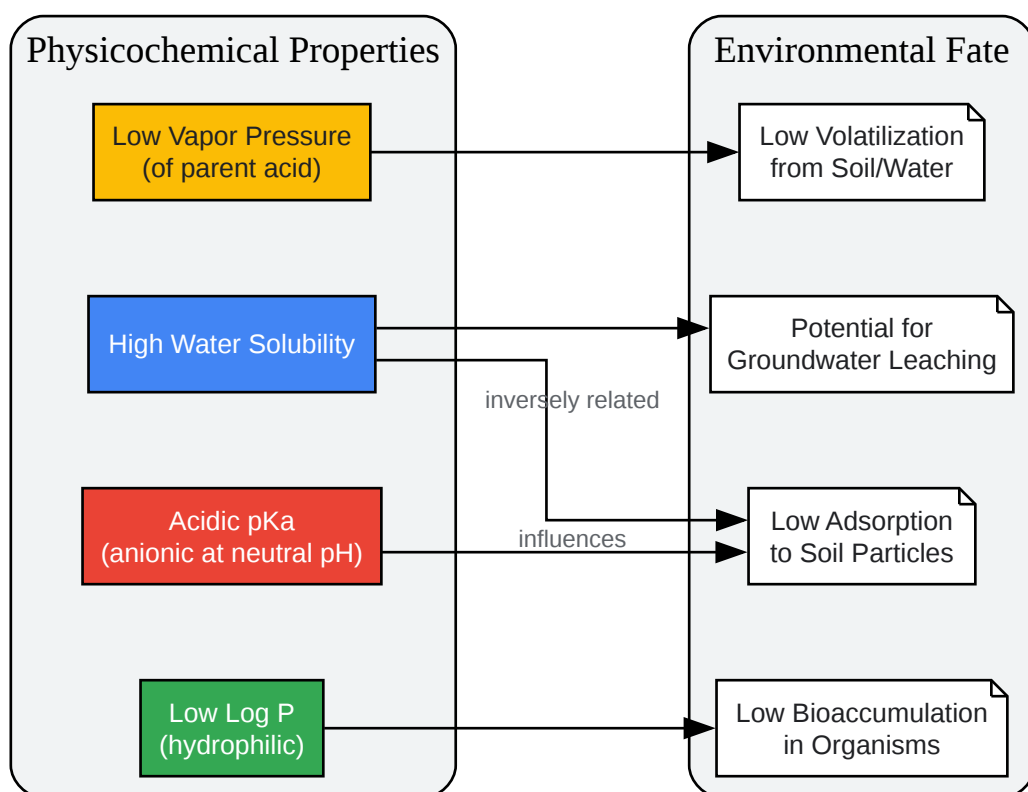


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Caption: Workflow for water solubility determination by the flask method.

Logical Relationship: Physicochemical Properties and Environmental Fate

The physicochemical properties of a herbicide like **Clopyralid-olamine** are interconnected and influence its behavior and persistence in the environment. This diagram shows the logical relationships between these properties and their environmental implications.

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Caption: Relationship between physicochemical properties and environmental fate.

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